

Safeguarding Your Research: A Comprehensive Guide to Handling O-Butylhydroxylamine

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Compound of Interest

Compound Name: O-Butylhydroxylamine

CAS No.: 5622-77-5

Cat. No.: B1274107

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for **O-Butylhydroxylamine**, ensuring a secure laboratory environment and minimizing risks. Adherence to these procedures is critical for regulatory compliance and the safety of all personnel.

Disclaimer: The following safety information is primarily based on the available Safety Data Sheets (SDS) for O-tert-Butylhydroxylamine hydrochloride and **O-Butylhydroxylamine Hydrochloride**. While the core hazards and handling precautions are expected to be similar for **O-Butylhydroxylamine**, there may be variations in physical and chemical properties. Always consult the specific SDS for the exact product in use and conduct a thorough risk assessment before beginning any work.

Immediate Safety and Hazard Information

O-Butylhydroxylamine and its salts are classified as hazardous substances. They are flammable solids that can cause skin and serious eye irritation.[1][2] Ingestion may be harmful, and inhalation of dust can cause respiratory irritation.[3][4] It is crucial to handle this chemical

with the appropriate personal protective equipment (PPE) in a well-ventilated area, preferably a chemical fume hood.[1]

Key Safety Data

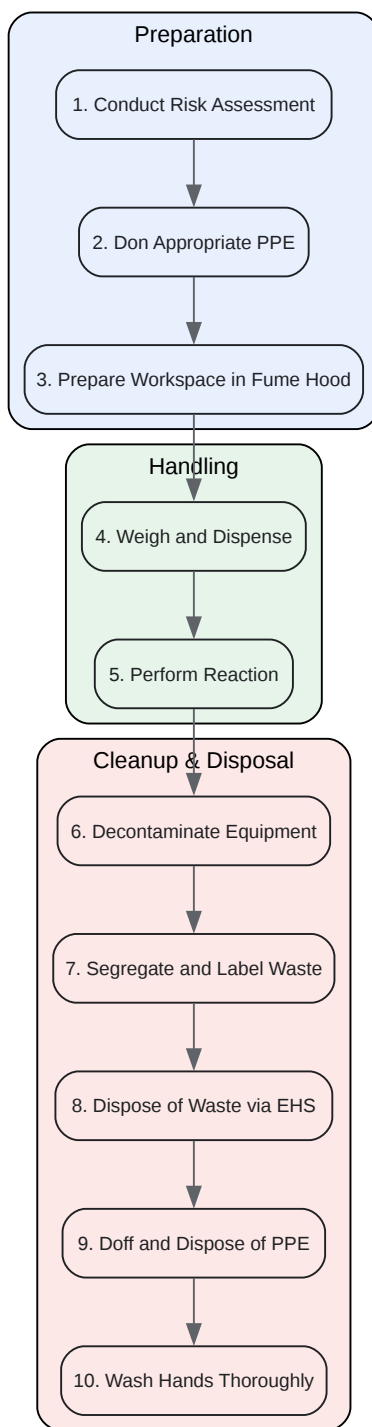
A summary of the essential quantitative data for O-tert-Butylhydroxylamine hydrochloride is provided in the table below for easy reference.

Property	Value	Source
Hazard Class	4.1 (Flammable Solid)	[4]
Signal Word	Warning	[2][5]
Hazard Statements	H228: Flammable solid. H315: Causes skin irritation. H319: Causes serious eye irritation.	[2][5]
Recommended Glove Breakthrough Time (Prolonged Contact)	> 240 minutes (Protection Class 5 or higher)	[3]
Recommended Glove Breakthrough Time (Brief Contact)	> 60 minutes (Protection Class 3 or higher)	[3]

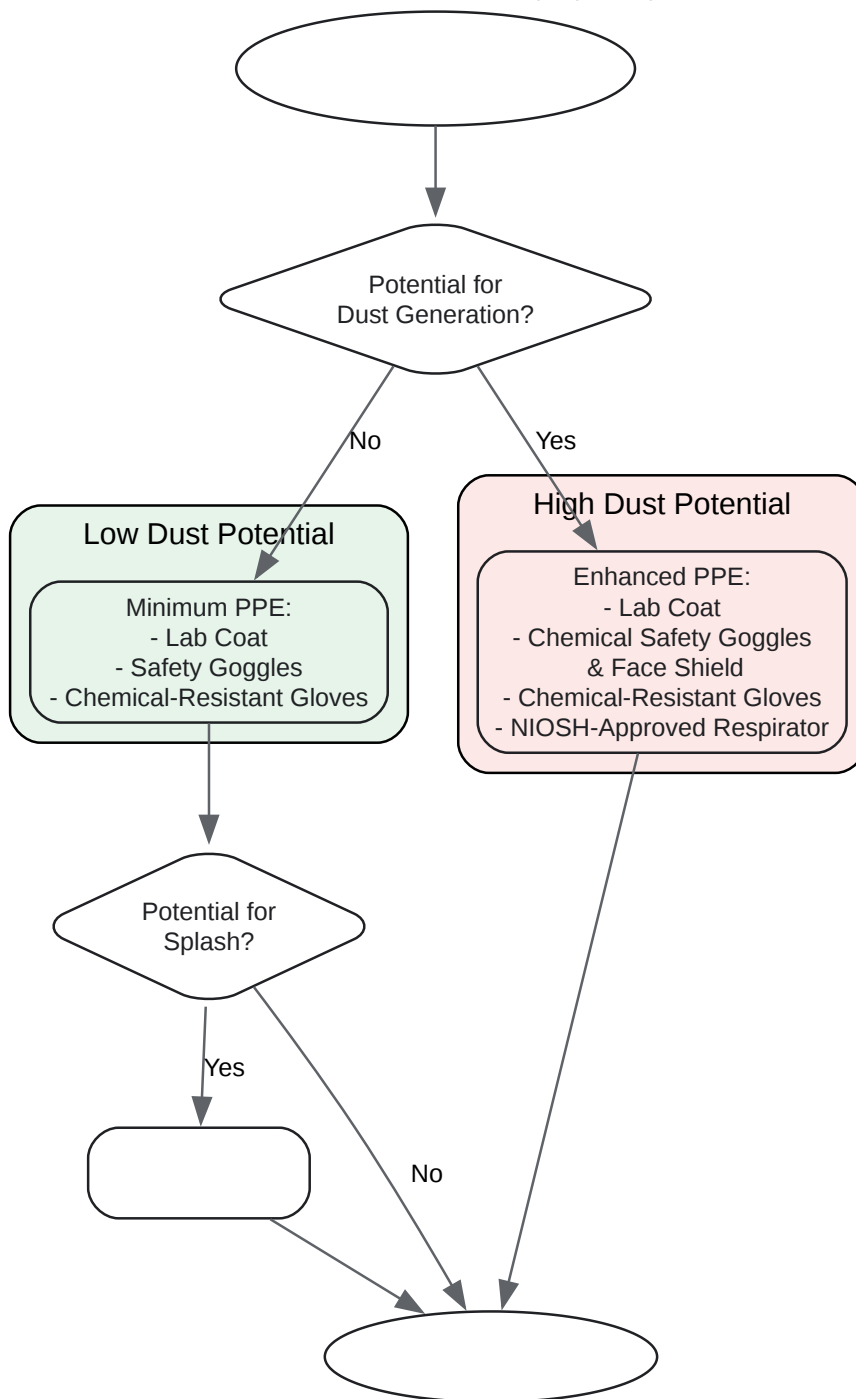
Operational Plan for Handling O-Butylhydroxylamine

A systematic approach is essential when working with **O-Butylhydroxylamine**. The following step-by-step operational plan outlines the key stages from preparation to disposal.

Operational Workflow for Handling O-Butylhydroxylamine



PPE Selection Guide for O-Butylhydroxylamine



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